

A Technical Guide to the Physicochemical Properties of 1-Hexadecanol-d3

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Compound of Interest

Compound Name: 1-Hexadecanol-d3

Cat. No.: B1368248

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This technical guide provides a comprehensive overview of the physical state and solubility of **1-Hexadecanol-d3**, a deuterated form of 1-Hexadecanol (also known as cetyl alcohol). This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work. The data presented is primarily based on the properties of the non-deuterated analogue, 1-Hexadecanol, as the introduction of deuterium isotopes is not expected to significantly alter its physical and solubility characteristics.

Core Physicochemical Properties

1-Hexadecanol-d3 is a saturated fatty alcohol with a 16-carbon chain. At room temperature, it exists as a white, waxy solid, often in the form of flakes or a powder.^{[1][2][3][4][5]} This physical state is a key consideration for its handling, storage, and formulation.

Data Summary

The following table summarizes the key quantitative data for 1-Hexadecanol. It is important to note that while specific data for **1-Hexadecanol-d3** is limited, the values for 1-Hexadecanol serve as a reliable reference.

Property	Value	Notes
Molecular Formula	C ₁₆ H ₃₁ D ₃ O	For 1-Hexadecanol-d3[6]
C ₁₆ H ₃₄ O	For 1-Hexadecanol[1][7][8]	
Molecular Weight	~245.46 g/mol	For 1-Hexadecanol-d3[6]
242.44 g/mol	For 1-Hexadecanol[3][9][10]	
Melting Point	48-51 °C	For 1-Hexadecanol[2][9][11]
Boiling Point	310.9 - 344 °C	At 760 mmHg for 1-Hexadecanol[2][12]
179-181 °C	At 10 mmHg for 1-Hexadecanol[9][11]	
Density	~0.818 g/cm ³	At 25 °C for 1-Hexadecanol[2][9]
Appearance	White waxy solid, flakes, or powder	At room temperature for 1-Hexadecanol[1][2][3][4][5]

Solubility Profile

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) properties. 1-Hexadecanol, and by extension **1-Hexadecanol-d3**, is a nonpolar molecule, which dictates its solubility behavior.

Data Summary

Solvent	Solubility	Reference
Water	Insoluble[2][3][10][11][13]	The long hydrocarbon chain makes it highly hydrophobic. [12]
Ethanol	Soluble, slightly soluble[1][2] [13][14]	
Ether	Very soluble[1]	
Chloroform	Very soluble[1]	
Benzene	Very soluble[1]	
Acetone	Soluble[1][14]	
Oils	Soluble[2][3][10]	

Experimental Protocols

The following are detailed methodologies for determining the physical state and solubility of a compound like **1-Hexadecanol-d3**.

Determination of Physical State

Objective: To visually inspect and characterize the physical form of **1-Hexadecanol-d3** at ambient temperature.

Materials:

- **1-Hexadecanol-d3** sample
- Spatula
- Microscope slide and coverslip
- Light microscope

Procedure:

- Place a small, representative sample of **1-Hexadecanol-d3** onto a clean, dry microscope slide using a spatula.
- Observe the sample under ambient lighting, noting its color, form (e.g., crystalline, amorphous, waxy), and texture.
- Place a coverslip over the sample.
- Examine the sample under a light microscope at various magnifications to observe its morphology in more detail.
- Record all observations.

Determination of Melting Point

Objective: To determine the temperature range over which **1-Hexadecanol-d3** transitions from a solid to a liquid.

Materials:

- **1-Hexadecanol-d3** sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Ensure the **1-Hexadecanol-d3** sample is a fine, dry powder. If necessary, gently grind the sample using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a depth of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.

- Observe the sample closely. Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting).
- The recorded temperature range is the melting point of the substance.

Determination of Solubility

Objective: To qualitatively and quantitatively assess the solubility of **1-Hexadecanol-d3** in various solvents.

Materials:

- **1-Hexadecanol-d3** sample
- A range of solvents (e.g., water, ethanol, methanol, acetone, chloroform, ether)
- Test tubes or small vials
- Vortex mixer
- Analytical balance
- Water bath or heating block (optional)

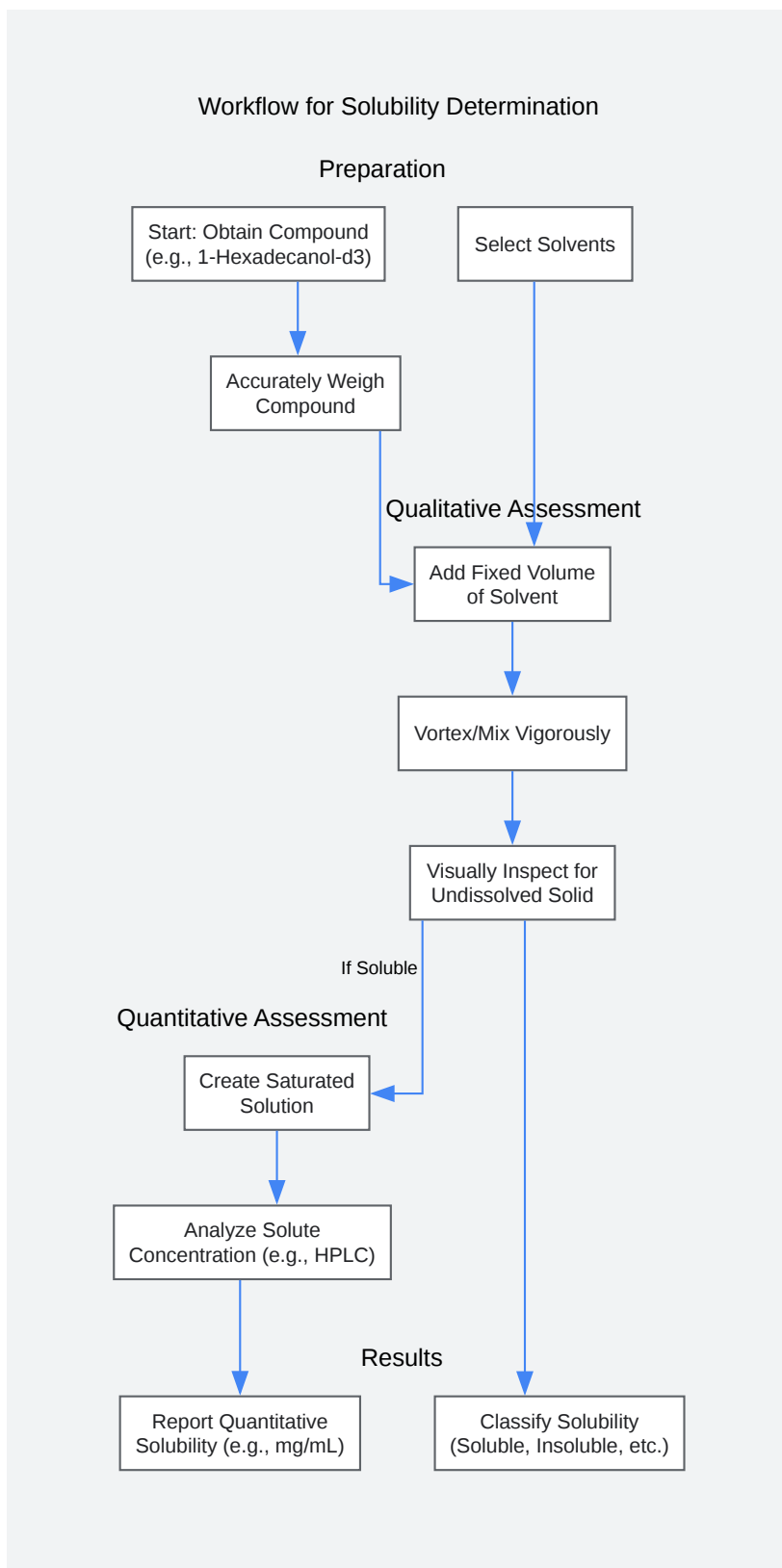
Procedure:

- Qualitative Assessment:
 - Place a small, accurately weighed amount of **1-Hexadecanol-d3** (e.g., 10 mg) into separate test tubes.
 - Add a fixed volume of each solvent (e.g., 1 mL) to the respective test tubes.
 - Vortex each tube vigorously for a set period (e.g., 1-2 minutes).
 - Visually inspect each tube for the presence of undissolved solid. Classify the solubility as soluble, partially soluble, or insoluble.

- Quantitative Assessment (for soluble compounds):
 - Start with a known volume of solvent in a vial.
 - Add small, accurately weighed portions of **1-Hexadecanol-d3** to the solvent.
 - After each addition, vortex the mixture until the solid is fully dissolved.
 - Continue adding the solute until a saturated solution is formed (i.e., a small amount of solid remains undissolved after prolonged mixing).
 - The total mass of the solute dissolved in the known volume of the solvent gives the quantitative solubility, which can be expressed in units such as mg/mL or mol/L.
 - For compounds with low solubility, analytical techniques such as HPLC or UV-Vis spectroscopy may be required to determine the concentration of the dissolved solute in a saturated solution.

Visualizations

The following diagram illustrates a typical workflow for determining the solubility of a chemical compound.



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Caption: A flowchart illustrating the experimental workflow for determining the solubility of a compound.

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